

Solubility of LSD hydrobromide in water vs ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

Cat. No.: B12755521

[Get Quote](#)

Technical Assessment: Solubility and Stability of **LSD Hydrobromide** in Polar Solvents

Executive Summary

This technical guide addresses the physicochemical behavior of Lysergic Acid Diethylamide (LSD) Hydrobromide (CAS 74023-39-5), a less common salt form compared to the standard tartrate.^[1] While LSD tartrate is the industry standard for aqueous solubility (approx. 67 mg/mL), the hydrobromide (HBr) salt presents unique solvation thermodynamics relevant to crystallography and specific formulation needs.^[1] This document outlines the theoretical solubility profile, stability risks, and a validated experimental protocol for quantifying saturation limits in water versus ethanol.

Chemical Identity & Solid-State Physics

The choice of counter-ion significantly alters the lattice energy and solvation enthalpy of the ergoline core.^[1]

- Compound: **LSD Hydrobromide** (LSD HBr)^{[1][2][3]}

- CAS: 74023-39-5[1][3][4][5]
- Molecular Weight: ~404.35 g/mol [1][5]
- Nature: Unlike the dicarboxylic acid salt (tartrate), the hydrobromide is a halide salt.[1] Patent literature indicates that LSD HBr can exist in amorphous forms or be induced to crystallize via solvent vapor diffusion, a critical factor as amorphous solids generally exhibit higher apparent solubility (kinetic solubility) than their crystalline counterparts due to the lack of lattice energy barriers.[1]

Table 1: Theoretical Comparison of Salt Forms

Feature	LSD Tartrate (Standard)	LSD Hydrobromide (Target)
Counter-ion	Organic (Tartaric Acid)	Inorganic (Hydrobromic Acid)
Water Solubility	High (Hydrophilic anion)	Moderate to High (Ion-dipole dominant)
Ethanol Solubility	Moderate	High (Lower lattice energy typically)
Primary Use	Clinical/Pharmaceutical formulations	Crystallography / Purification intermediates

Physicochemical Mechanisms of Solvation

Aqueous Solvation (Water)

In water (

), LSD HBr dissociates into the protonated lysergide cation (

) and the bromide anion (

).[1]

- Mechanism: The high dielectric constant of water stabilizes the charge separation.[1] The bromide ion is a "soft" anion with a large ionic radius, which can sometimes lead to lower

solubility compared to "harder" salts (like hydrochloride) due to weaker hydration spheres, though it remains widely soluble.

- pH Dependency: Solubility is pH-dependent.[1] At $\text{pH} > \text{pKa}$ (approx.[1] 7.5–7.8 for the ergoline nitrogen), the salt deprotonates to the free base, causing precipitation.[1]

Ethanolic Solvation (Ethanol)

In ethanol (

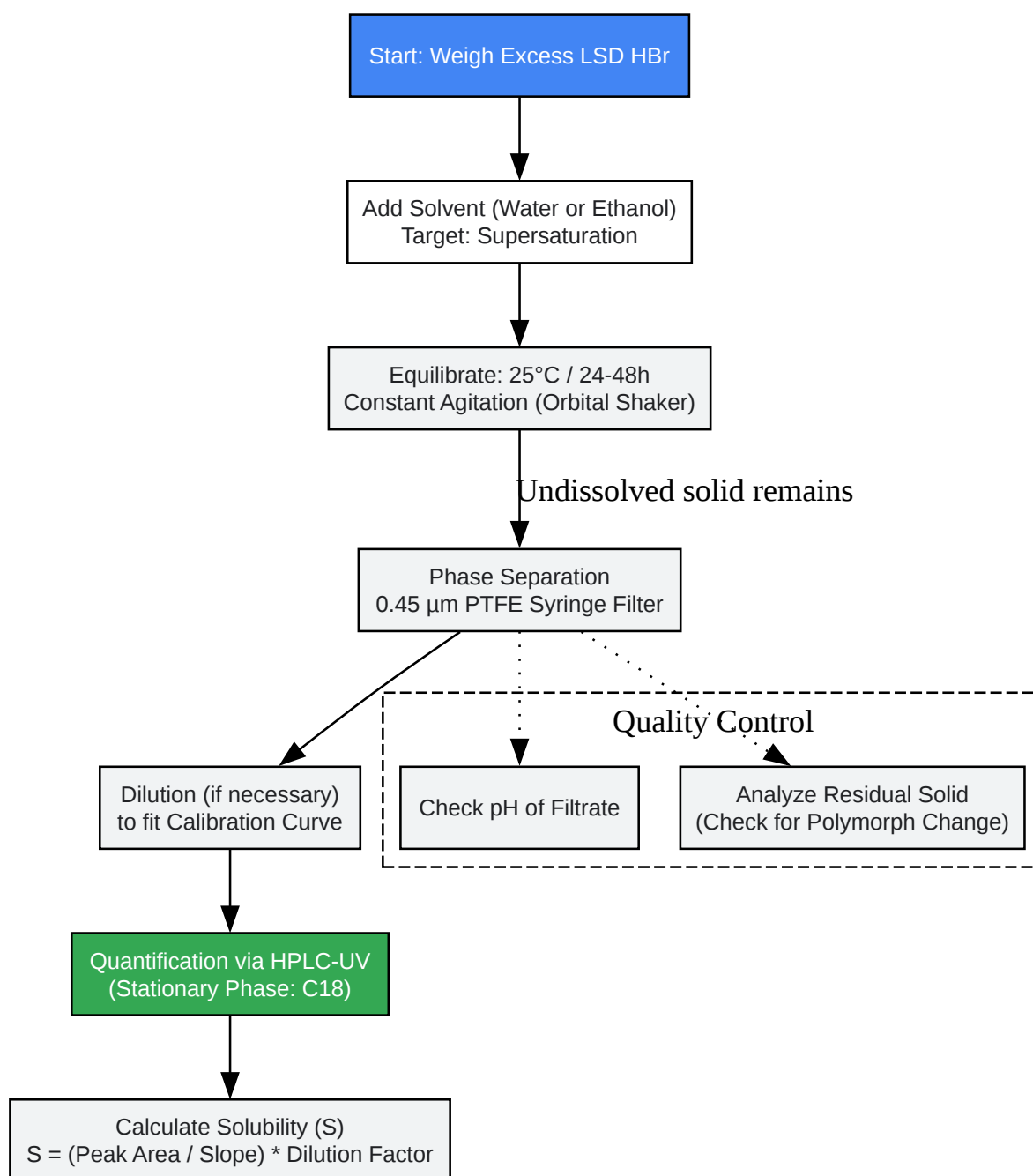
), the mechanism shifts.[1]

- Mechanism: Ethanol offers a dual solvation mode.[1] The hydroxyl group solvates the ions (though less effectively than water), while the ethyl chain interacts favorably with the hydrophobic indole and diethylamide moieties of the LSD core.[1]
- Advantage: Ethanol is often the preferred solvent for preparing high-concentration stock solutions of halide salts because it suppresses hydrolysis and bacteriostatic growth, while maintaining high solubility for the organic cation.[1]

Validated Experimental Protocol: Saturation Solubility Determination

As specific literature values for LSD HBr are rare compared to the tartrate, empirical determination is required. The following protocol uses the Shake-Flask Method coupled with HPLC-UV, the gold standard for solubility profiling.

Workflow Visualization (DOT)



[Click to download full resolution via product page](#)

Figure 1: Standardized workflow for determining solubility of ergoline salts.

Step-by-Step Methodology

- Preparation: Weigh approximately 10 mg of LSD HBr into a chemically inert glass vial (amber glass to prevent photolysis).

- Solvent Addition: Add 100 μ L of the solvent (degassed HPLC-grade water or absolute ethanol).^[1]
- Equilibration: Agitate at $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ for 24 hours. If the solid dissolves completely, add more solid until a suspension persists (saturation).^[1]
- Phase Separation: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.22 μ m PTFE filter (pre-saturated to minimize adsorption).
- Quantification: Inject the filtrate into an HPLC system.
 - Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m).^[1]
 - Mobile Phase: Acetonitrile:Ammonium Acetate Buffer (pH 5.5).^[1]
 - Detection: UV at 310 nm (characteristic indole absorption).^[1]

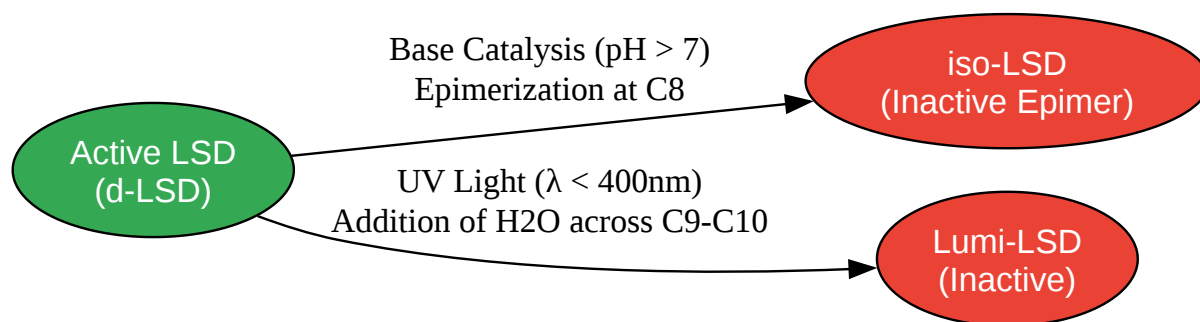
Stability & Degradation Risks

Researchers must account for the specific instability of LSD salts in solution.^[1]

Table 2: Stability Matrix

Stressor	Water Impact	Ethanol Impact	Mitigation
Light (UV)	Critical. Rapid conversion to lumi-LSD (inactive) via photo-hydration of the C9-C10 double bond. [1]	High. Similar degradation pathway. [1]	Use amber glassware; work under red light. [1]
pH / Hydrolysis	Moderate. Risk of epimerization to iso-LSD (inactive) at alkaline pH.[1]	Low. Ethanol suppresses ionization-based epimerization. [1]	Maintain pH < 6.[1]
Chlorine	Critical. Tap water chlorine destroys LSD instantly.[1]	N/A	Use only Milli-Q (Type 1) water.[1]

Degradation Pathway Visualization



[Click to download full resolution via product page](#)

Figure 2: Primary degradation pathways affecting solubility measurements.[1]

Conclusion

While LSD tartrate is the standard for aqueous delivery, **LSD Hydrobromide** is predicted to exhibit robust solubility in both water and ethanol, with ethanol being the superior solvent for long-term stock stability due to reduced hydrolytic stress.[1] For precise formulation,

researchers must empirically determine the solubility limit using the HPLC protocol defined above, as the "amorphous vs. crystalline" state of the HBr salt will dictate the final saturation concentration.[1]

References

- PubChem. (n.d.).[1][3] **LSD Hydrobromide** Compound Summary. National Library of Medicine.[1] Retrieved from [Link]
- Justia Patents. (2022).[1] LSD Salt Crystal Forms and Methods of Preparation. Retrieved from [Link][1]
- SWGDRUG. (2018).[1][2] Monographs: Lysergic Acid Diethylamide (LSD).[1][3] Scientific Working Group for the Analysis of Seized Drugs.[1] Retrieved from [Link]
- Holze, F., et al. (2021).[1] Pharmacokinetics and Pharmacodynamics of Lysergic Acid Diethylamide Microdoses in Healthy Participants. Clinical Pharmacology & Therapeutics. Retrieved from [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [Lysergic acid diethylamide | 50-37-3](https://www.chemicalbook.com) [chemicalbook.com]
- 3. [Lsd hydrobromide | C20H26BrN3O | CID 90475538 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 4. [Lsd hydrobromide | CAS#:74023-39-5 | Chemsr](https://www.chemsrc.com) [chemsrc.com]
- 5. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- To cite this document: BenchChem. [Solubility of LSD hydrobromide in water vs ethanol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12755521/docs#solubility-of-lsd-hydrobromide-in-water-vs-ethanol\]](https://www.benchchem.com/product/b12755521/docs#solubility-of-lsd-hydrobromide-in-water-vs-ethanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)